

An In-depth Technical Guide to 3,5-Diethylphenol: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3,5-Diethylphenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural information of **3,5-Diethylphenol**. The content is tailored for a scientific audience and presents quantitative data in a structured format, alongside a discussion of its synthesis and analysis.

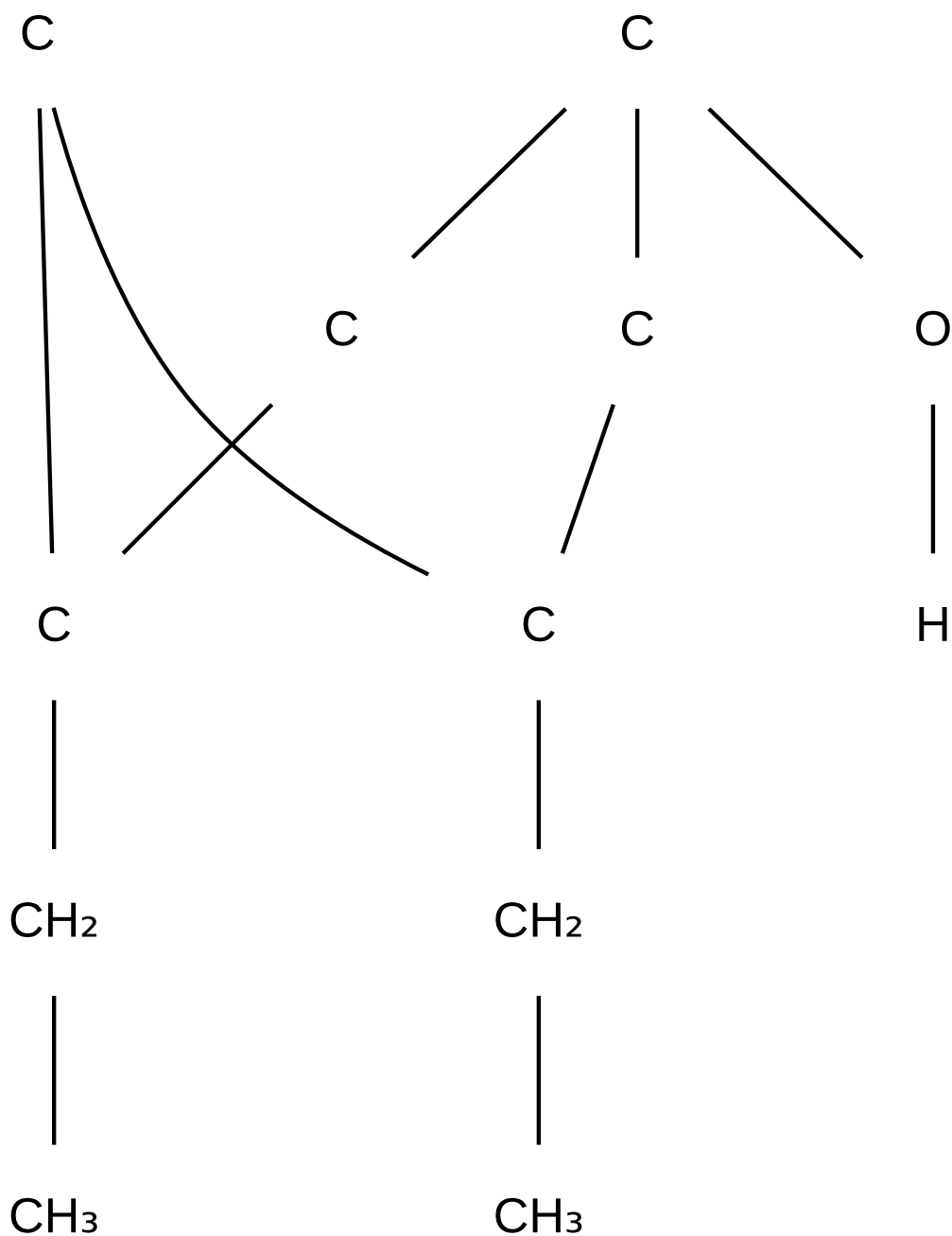
Core Chemical and Physical Properties

3,5-Diethylphenol is a disubstituted aromatic organic compound. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

| Property | Value |
|--------------------------------|-------------------------------------|
| Molecular Formula | C ₁₀ H ₁₄ O |
| Molecular Weight | 150.22 g/mol |
| IUPAC Name | 3,5-diethylphenol |
| CAS Number | 1197-34-8 |
| SMILES String | <chem>CCC1=CC(=CC(=C1)O)CC</chem> |
| Melting Point | 76 °C |
| Boiling Point | 248 °C |
| Density | 0.9688 g/cm ³ (estimate) |
| Refractive Index | 1.5091 (estimate) |
| XLogP3 | 3.2 |
| Topological Polar Surface Area | 20.2 Å ² |

Chemical Structure

The chemical structure of **3,5-Diethylphenol** consists of a benzene ring substituted with a hydroxyl group and two ethyl groups at the meta positions (3 and 5).



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Figure 1. Chemical structure of **3,5-Diethylphenol**.

Synthesis and Analysis

Synthetic Pathways

Detailed, step-by-step experimental protocols for the synthesis of **3,5-Diethylphenol** are not readily available in publicly accessible literature. However, established synthetic strategies for analogous compounds, such as 3,5-dimethylphenol, provide a conceptual framework for its preparation.^[1] These approaches generally fall into two categories:

- **Functionalization of a Pre-existing Aromatic Core:** A plausible route involves a three-step sequence starting from 1,3-diethylbenzene.^[1] This would likely entail:
 - **Acylation:** A Friedel-Crafts acylation of 1,3-diethylbenzene.
 - **Oxidation:** A Baeyer-Villiger oxidation of the resulting ketone to form a **3,5-diethylphenol** ester.
 - **Hydrolysis:** Subsequent hydrolysis of the ester to yield **3,5-Diethylphenol**.^[1]
- **Construction from Acyclic Precursors:** Another potential, though less documented, pathway could be analogous to the industrial production of 3,5-dimethylphenol from isophorone.^[1] This would involve the catalytic conversion of a corresponding "diethyl-isophorone" precursor in the gas phase at high temperatures.^[1]

It is important to note that these are generalized strategies, and the optimization of reaction conditions, catalysts, and purification methods would be necessary for a successful synthesis.

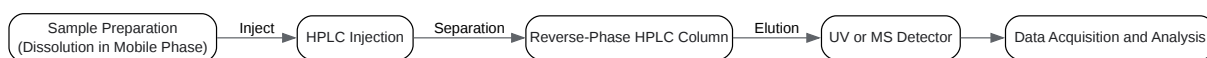
Analytical Methodologies

High-Performance Liquid Chromatography (HPLC):

A general reverse-phase HPLC method can be employed for the analysis of **3,5-Diethylphenol**.^[2] While a specific, validated protocol with detailed parameters is not available, the methodology would involve the following:

- **Stationary Phase:** A C18 (Newcrom R1) or similar reverse-phase column.^[2]
- **Mobile Phase:** A mixture of acetonitrile (ACN), water, and an acid modifier such as phosphoric acid or, for mass spectrometry compatibility, formic acid.^[2]

The following diagram illustrates a general workflow for the HPLC analysis of a chemical compound like **3,5-Diethylphenol**.



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Figure 2. General workflow for HPLC analysis.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the biological activity or the involvement of **3,5-Diethylphenol** in any signaling pathways. While some alkylphenols are known to exhibit biological effects, such as acting as xenoestrogens, these findings are not directly attributable to **3,5-Diethylphenol** without specific experimental evidence.^[1] Further research is required to elucidate any potential biological roles of this compound.

Conclusion

3,5-Diethylphenol is a well-characterized compound in terms of its fundamental chemical and physical properties. While general synthetic and analytical strategies can be inferred from related compounds, detailed experimental protocols are not widely published. Furthermore, its biological activity and potential interactions with cellular signaling pathways remain an unexplored area of research, presenting an opportunity for future investigation.

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References

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